

Application Notes & Protocols: Laboratory Safety and Handling of Flammable Alcohols

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Compound of Interest

Compound Name: 3-Ethyl-3-methyl-2-pentanol

Cat. No.: B15198077

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Introduction

Flammable alcohols, such as methanol, ethanol, and isopropanol, are ubiquitous in research, development, and quality control laboratories. While essential for a vast array of scientific procedures, their inherent flammability presents significant safety risks if not handled with the utmost care. Adherence to strict safety protocols is paramount to prevent fires, explosions, and exposure to hazardous vapors. These application notes provide detailed procedures and safety data for the proper handling, storage, and disposal of flammable alcohols in a laboratory setting.

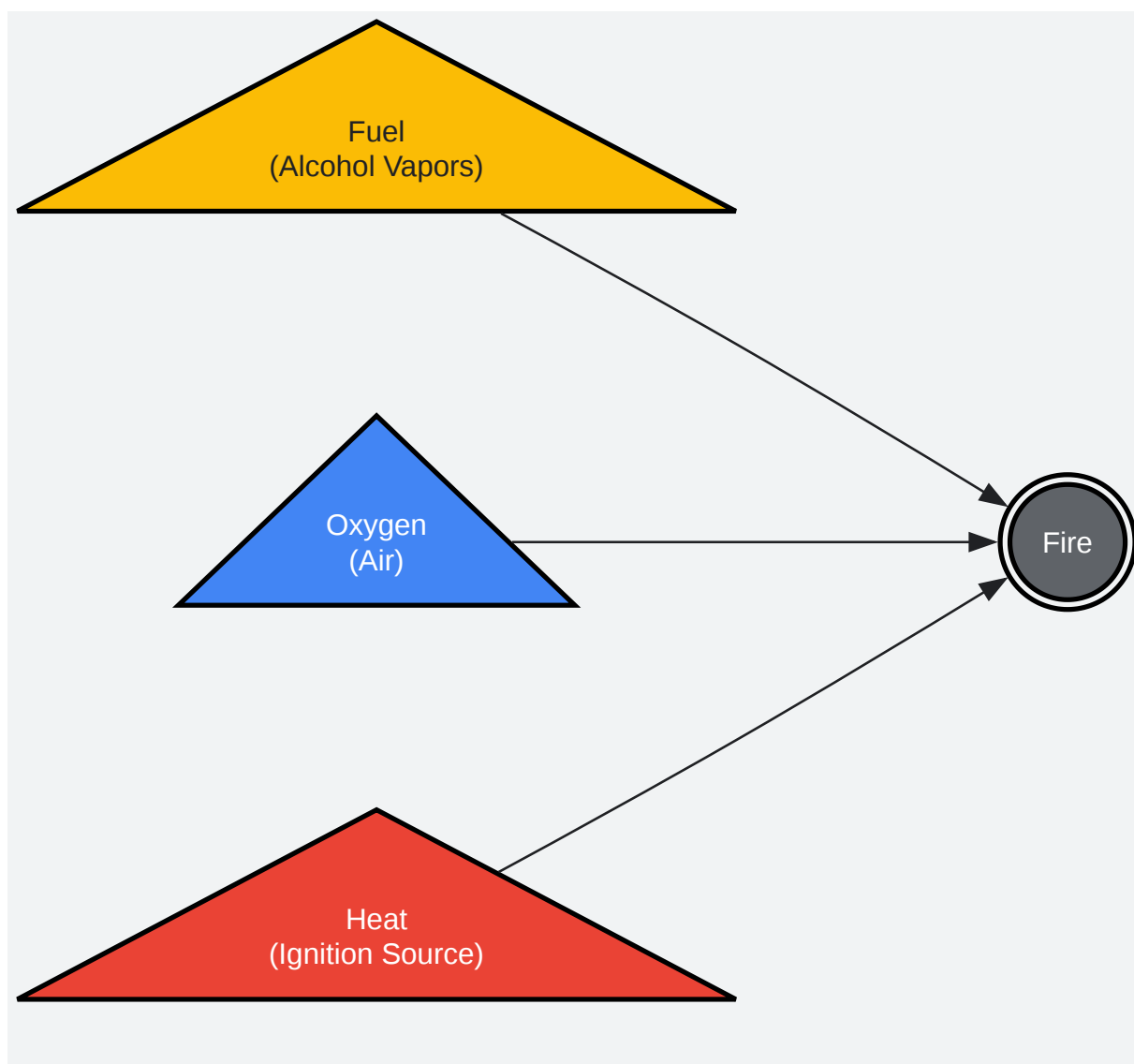
Quantitative Flammability Data

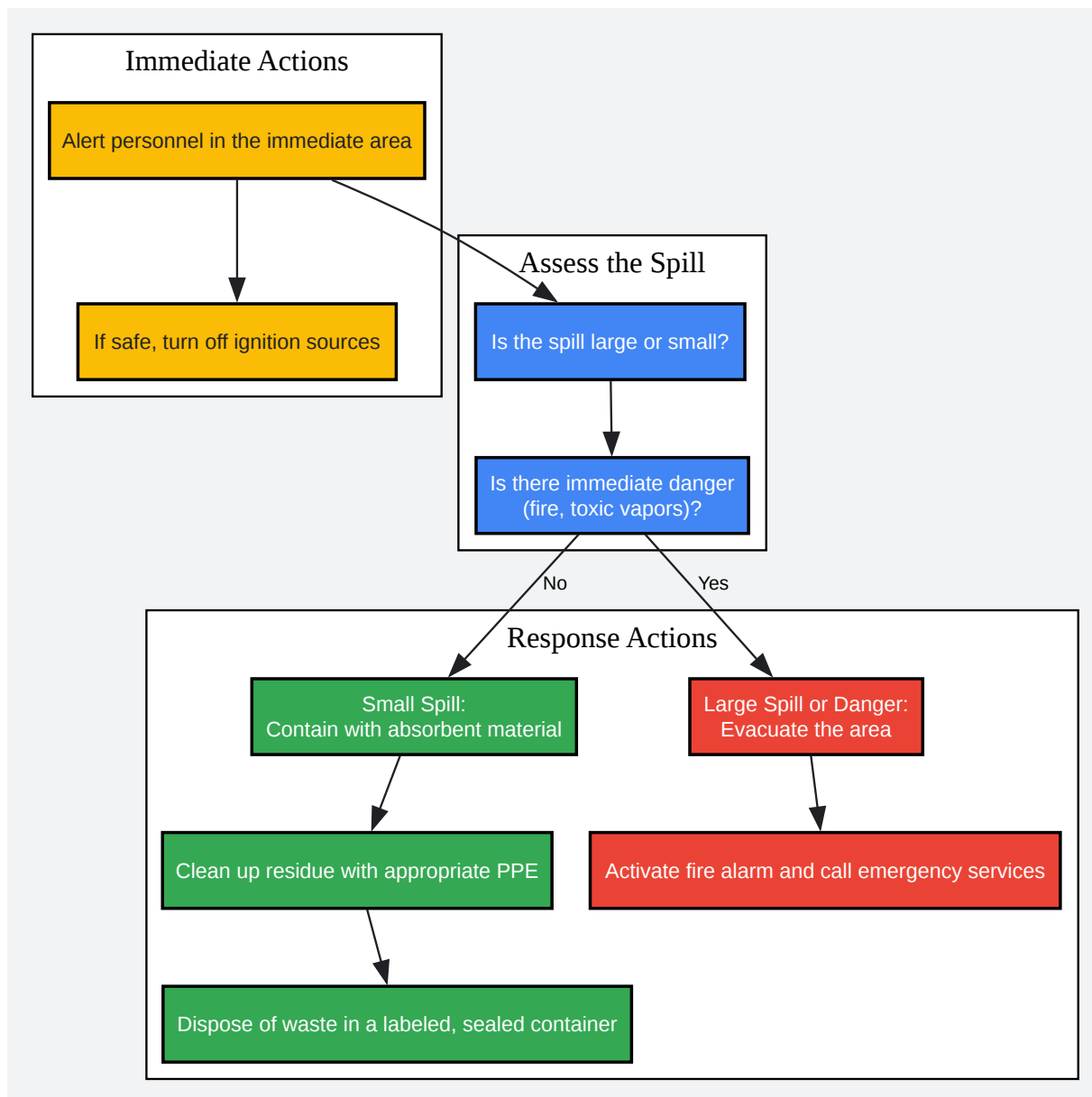
Understanding the physical properties of flammable alcohols is critical for a thorough risk assessment. The following table summarizes key flammability data for the most common alcohols used in laboratory settings.

Property	Methanol (CH ₃ OH)	Ethanol (C ₂ H ₅ OH)	Isopropanol (C ₃ H ₇ OH)
Flash Point	11-12 °C (52-54 °F)[1] [2]	13-16.6 °C (55-62 °F) [1][3]	11.7-13 °C (53-55 °F) [4]
Autoignition Temperature	385-470 °C (725-878 °F)[2]	363 °C (685 °F)[1]	399 °C (750 °F)[4]
Lower Explosive Limit (LEL)	6.0% by volume in air[2]	2.5% by volume in air[3]	2.0% by volume in air[4]
Upper Explosive Limit (UEL)	36% by volume in air[2]	13.5% by volume in air[3]	12.7% by volume in air[4]
NFPA 704 Rating	Health: 1, Flammability: 3, Instability: 0[5][6]	Health: 2, Flammability: 3, Instability: 0[7][8]	Health: 1, Flammability: 3, Instability: 0[4]

Key Safety Concepts and Workflows

Visualizing fundamental safety principles and emergency procedures can enhance understanding and recall. The following diagrams illustrate critical concepts for working with flammable alcohols.





OSHA Classification of Flammable Liquids

Category 1
Flash Point < 23°C
Boiling Point ≤ 35°C

Category 2
Flash Point < 23°C
Boiling Point > 35°C

Category 3
Flash Point ≥ 23°C and ≤ 60°C

Category 4
Flash Point > 60°C and ≤ 93°C

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